

A Technical Guide to the Fundamental Properties of Ethynylmagnesium Bromide

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Compound of Interest

Compound Name: Ethynylmagnesium Bromide

Cat. No.: B1587114

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Introduction

Ethynylmagnesium bromide ($\text{HC}\equiv\text{CMgBr}$) is a highly reactive organometallic compound, classified as a Grignard reagent, that serves as a cornerstone in modern organic synthesis.[1] [2] Its utility lies in its function as a potent nucleophile and a strong base, enabling the introduction of the ethynyl group ($\text{HC}\equiv\text{C}-$) into a wide array of molecular scaffolds.[3] This capability is of paramount importance in the synthesis of complex organic molecules, including pharmaceuticals, agrochemicals, and advanced materials.[2][4] This guide provides an in-depth overview of its core properties, synthesis, handling protocols, and key applications for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

Ethynylmagnesium bromide is typically handled as a solution, most commonly in tetrahydrofuran (THF), where the solvent plays a crucial role in stabilizing the reagent.[1] It is a colorless to pale yellow or brown liquid, highly sensitive to air and moisture.[5][6]

Table 1: Physical and Chemical Data for **Ethynylmagnesium Bromide**

Property	Value	Citations
CAS Number	4301-14-8	[2][5]
Molecular Formula	C ₂ HBrMg	[2][5][7]
Linear Formula	HC≡CMgBr	[8]
Molecular Weight	129.24 g/mol	[1][5][7]
Exact Mass	127.911194 g/mol	[1]
Appearance	Colorless to yellow/brown/gray liquid solution	[1][5]
Density	~0.94 g/mL at 25 °C (as a 0.5M solution in THF)	[1][5]
Flash Point	-20 °F (-29 °C)	[5]
Solubility	Soluble in tetrahydrofuran (THF) and ether; reacts violently with water.	[9]
Storage Conditions	2-8°C under an inert, anhydrous atmosphere.	[5]

Spectroscopic Data

Spectroscopic analysis provides critical information for the identification and quality assessment of **Ethynylmagnesium Bromide** solutions.

Table 2: Key Spectroscopic Signatures

Spectroscopy	Feature	Typical Range / Value	Significance	Citations
Infrared (IR)	$\equiv\text{C-H}$ Stretch	$\sim 3324\text{ cm}^{-1}$	Strong, narrow band characteristic of a terminal alkyne C-H bond.	[1]
C \equiv C Stretch	$\sim 2126\text{ cm}^{-1}$	Weak band indicating the carbon-carbon triple bond.	[1]	
$\equiv\text{C-H}$ Bend	$610 - 700\text{ cm}^{-1}$	Bending vibration of the terminal alkyne C-H bond.	[1]	
Mass Spectrometry	Molecular Ion	m/z 129	Corresponds to the molecular weight of the compound.	[1]
Fragmentation	Loss of Br or C ₂ H groups	Provides diagnostic information about the compound's structure.	[1]	

Note on NMR Spectroscopy: Nuclear Magnetic Resonance (NMR) data for Grignard reagents like **ethynylmagnesium bromide** are complex due to the Schlenk equilibrium, where the reagent exists in equilibrium with diethylmagnesium and magnesium bromide. For this reason, standard ^1H and ^{13}C NMR spectra are not typically used for routine characterization.

Synthesis, Handling, and Experimental Protocols

Due to its reactive nature, **ethynylmagnesium bromide** must be prepared and handled under strictly anhydrous and inert conditions.

Experimental Protocol: Synthesis from Ethylmagnesium Bromide and Acetylene

This protocol is adapted from established procedures for preparing molar solutions of **ethynylmagnesium bromide** in THF.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Reagents and Equipment:

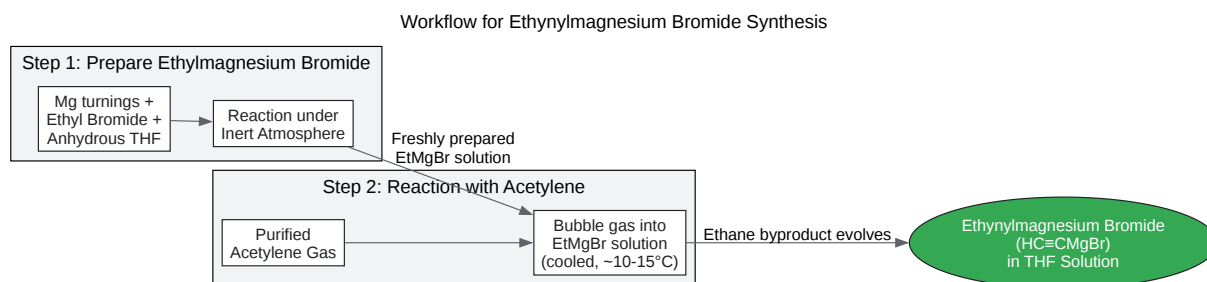
- Magnesium turnings
- Ethyl bromide (anhydrous)
- Anhydrous tetrahydrofuran (THF)
- Acetylene gas, purified (passed through a cold trap and/or drying agent)
- Three-neck round-bottom flask, dropping funnel, reflux condenser, gas inlet tube, and mechanical stirrer
- Inert gas supply (Nitrogen or Argon)

Methodology:

- **Apparatus Setup:** Assemble a dry three-neck flask with a dropping funnel, reflux condenser, and gas inlet. Ensure the entire system can be maintained under a positive pressure of inert gas.
- **Preparation of Ethylmagnesium Bromide:** Place magnesium turnings in the flask. Add a small portion of a solution of ethyl bromide in anhydrous THF to initiate the reaction. Once initiated, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux. After the addition is complete, continue to stir until the magnesium is consumed.[\[13\]](#)
- **Introduction of Acetylene:** Cool the freshly prepared ethylmagnesium bromide solution to approximately 10-15°C in an ice bath.[\[10\]](#)
- **Reaction:** Introduce a steady stream of purified acetylene gas into the stirred Grignard solution via the gas inlet tube. The reaction is exothermic and the flow rate should be

controlled to maintain the temperature. The formation of the product is typically accompanied by the evolution of ethane gas.[12]

- Completion: Continue the acetylene addition for several hours to ensure complete conversion. The resulting solution of **ethynylmagnesium bromide** is then ready for use. Traditionally, an inverse addition (adding the alkylmagnesium halide to a saturated solution of acetylene in THF) was used to minimize the formation of the dimagnesium bromide byproduct.[10][12]



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Caption: A simplified workflow for the laboratory synthesis of **ethynylmagnesium bromide**.

Safety and Handling Protocols

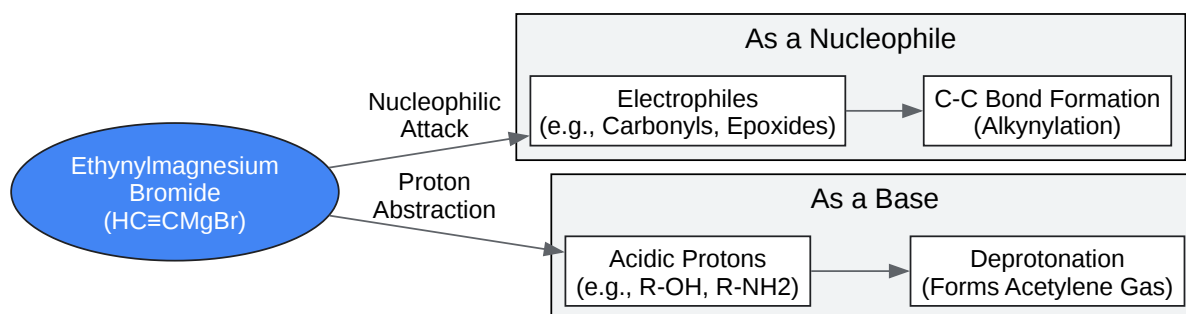
Ethynylmagnesium bromide is a hazardous substance requiring stringent safety measures. [9]

- Water Reactivity: It reacts violently with water, releasing highly flammable acetylene gas, which can ignite spontaneously.[1][7][9] All operations must be conducted under strictly anhydrous conditions.

- **Flammability:** The reagent, particularly in its common THF solution, is highly flammable.[9] All sources of ignition must be excluded from the handling area. Use non-sparking tools.[14]
- **Corrosivity:** The compound causes severe skin burns and eye damage.[3][7] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is mandatory.[15]
- **Air Sensitivity:** It is sensitive to air and moisture and should be handled and stored under an inert atmosphere (e.g., nitrogen or argon).[2][9]
- **Storage:** Store in a tightly sealed container in a cool, dry, well-ventilated area designated for flammable and water-reactive materials.[3][14] Solutions in THF may form explosive peroxides over time and should be monitored.[9]

Reactivity and Synthetic Applications

The synthetic utility of **ethynylmagnesium bromide** stems from its dual reactivity as both a strong nucleophile and a base.



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Caption: Dual reactivity pathways of **ethynylmagnesium bromide** as a nucleophile and a base.

Key Reaction: Nucleophilic Addition to Carbonyls

The most common application of **ethynylmagnesium bromide** is the 1,2-addition to aldehydes and ketones to form propargyl alcohols.^[1] This reaction is a reliable method for carbon-carbon bond formation and installation of an alkyne moiety.

General Mechanism:

- **Nucleophilic Attack:** The nucleophilic ethynyl carbon attacks the electrophilic carbonyl carbon.
- **Intermediate Formation:** A tetrahedral magnesium alkoxide intermediate is formed.
- **Aqueous Workup:** Quenching the reaction with a mild acid (e.g., saturated aqueous ammonium chloride) protonates the alkoxide to yield the final propargyl alcohol product.^[12]

Caption: Mechanism of the nucleophilic addition of **ethynylmagnesium bromide** to a ketone.

Other Important Synthetic Applications

- **Synthesis of Terminal Alkynes:** It reacts with electrophiles like trialkylsilyl chlorides to form protected alkynes (e.g., ethynyltrimethylsilane).^{[1][10]}
- **Enyne Cross-Metathesis:** Serves as the alkyne component in reactions leading to conjugated dienes.^{[5][6]}
- **Heterocycle Synthesis:** Used in the synthesis of valuable building blocks like ethynyl aziridines.^{[1][5]}
- **Materials Science:** Employed to prepare alkyl(triethynyl)germanes, which are precursors for materials with specific electronic or optical properties.^{[5][6]}

Applications in Drug Development and Research

Ethynylmagnesium bromide is a vital tool for medicinal chemists and researchers in drug discovery. The ethynyl group is a valuable pharmacophore found in numerous bioactive molecules.

- **Natural Product Synthesis:** It is used as a key reagent in the total synthesis of complex natural products, such as the antibiotic (+)-4-demethoxydaunomycin.^{[5][6]}

- Pharmaceutical Intermediates: It enables the ethynylation of chiral aldehydes, a crucial step in building stereochemically complex drug candidates.[4][5]
- Flow Chemistry: Its high reactivity makes it well-suited for use in flow microreactors, which offer enhanced control and safety over highly exothermic reactions compared to traditional batch processing.[1]

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